

4'-Aminooctanophenone molecular structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4'-Aminooctanophenone

CAS No.: 63884-78-6

Cat. No.: B1215662

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An In-Depth Technical Guide to **4'-Aminooctanophenone**: Molecular Structure, Synthesis, and Characterization

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4'-aminooctanophenone**, a substituted aromatic ketone with potential applications in medicinal chemistry and materials science. Due to the limited availability of direct experimental data for this specific molecule in public databases, this document leverages established chemical principles and data from closely related analogs to provide predicted properties and representative experimental protocols. This approach is intended to equip researchers with a robust framework for the synthesis, characterization, and evaluation of **4'-aminooctanophenone**.

Introduction and Molecular Structure

4'-Aminooctanophenone, also known as 1-(4-aminophenyl)octan-1-one or 4-octanoylaniline, is an organic compound characterized by an octanoyl group and an amino group attached to a benzene ring in a para configuration.[1] The presence of the long alkyl chain imparts significant lipophilicity, while the aromatic amine and ketone moieties offer sites for hydrogen bonding and further chemical modification. This combination of features makes it an interesting candidate for

investigation in drug discovery, particularly in areas where modulation of cell signaling pathways is desired.^[2]

The molecular structure consists of a central phenyl ring substituted at the 1- and 4-positions. The carbonyl group of the octanoyl chain is directly attached to the ring, and the amino group is at the opposite end.

Key Structural Features:

- **Aromatic Core:** A benzene ring providing a rigid scaffold.
- **Carbonyl Group:** A potential hydrogen bond acceptor and a site for nucleophilic attack.
- **Amino Group:** A hydrogen bond donor and a basic center that can be protonated or further functionalized.
- **Heptyl Chain:** A long, nonpolar alkyl chain that significantly influences the molecule's solubility and potential interactions with hydrophobic pockets in biological targets.

Below is a 2D representation of the **4'-Aminooctanophenone** molecule.

Figure 1: 2D structure of **4'-Aminooctanophenone**.

Physicochemical Properties

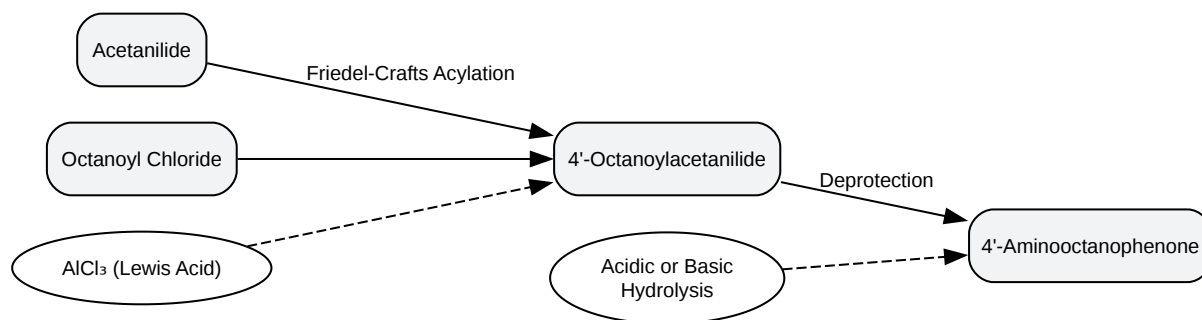
While extensive experimental data for **4'-aminooctanophenone** is not readily available, its fundamental properties can be found from chemical suppliers and databases.^{[1][3]}

Property	Value	Source
IUPAC Name	1-(4-aminophenyl)octan-1-one	PubChem[1]
Synonyms	4-n-Octanoylaniline, 4'-Aminooctanophenone	TCI[3]
CAS Number	63884-78-6	TCI[3]
Molecular Formula	C ₁₄ H ₂₁ NO	TCI[3]
Molecular Weight	219.33 g/mol	TCI[3]
Appearance	White to light yellow powder/crystal	TCI[3]
Melting Point	102.0 - 108.0 °C	TCI[3]
Solubility	Soluble in methanol	TCI[3]
Purity	>97.0% (GC)	TCI[3]
XLogP3-AA	3.9	PubChem[1]
Hydrogen Bond Donors	1	PubChem[1]
Hydrogen Bond Acceptors	2	PubChem[1]

Synthesis of 4'-Aminooctanophenone

A common and effective method for the synthesis of aromatic ketones is the Friedel-Crafts acylation. For an aniline derivative, the amino group must be protected to prevent it from reacting with the Lewis acid catalyst.[4] A plausible synthetic route to **4'-aminooctanophenone** involves the acylation of acetanilide with octanoyl chloride, followed by deprotection of the acetyl group.

Proposed Synthetic Pathway



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Figure 2: Proposed synthetic workflow for **4'-Aminooctanophenone**.

Representative Experimental Protocol

Step 1: Friedel-Crafts Acylation of Acetanilide

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser with a drying tube, and a dropping funnel, add anhydrous aluminum chloride (1.2 equivalents) and a suitable anhydrous solvent (e.g., dichloromethane or 1,2-dichloroethane).
- Cool the suspension to 0 °C in an ice bath.
- Slowly add octanoyl chloride (1.0 equivalent) to the stirred suspension.
- After the addition is complete, add acetanilide (1.0 equivalent) portion-wise, maintaining the temperature below 5 °C.
- After the addition of acetanilide, allow the reaction mixture to warm to room temperature and then heat to reflux for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to 0 °C and slowly quench by the addition of crushed ice, followed by cold water.
- Separate the organic layer, and extract the aqueous layer with the organic solvent.

- Combine the organic layers, wash with saturated sodium bicarbonate solution and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 4'-octanoylacetanilide.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water).

Step 2: Hydrolysis of 4'-Octanoylacetanilide

- To a round-bottom flask containing the purified 4'-octanoylacetanilide from the previous step, add a solution of hydrochloric acid (e.g., 6 M) or sodium hydroxide (e.g., 10% w/v) in a suitable solvent like ethanol.
- Heat the mixture to reflux for 2-6 hours, monitoring the disappearance of the starting material by TLC.
- After the reaction is complete, cool the mixture to room temperature.
- If acidic hydrolysis was performed, neutralize the mixture with a base (e.g., saturated sodium bicarbonate solution) until the product precipitates. If basic hydrolysis was used, neutralize with an acid (e.g., dilute HCl).
- Collect the precipitated solid by vacuum filtration, wash with cold water, and dry under vacuum to obtain **4'-aminooctanophenone**.
- Further purification can be achieved by recrystallization from a suitable solvent (e.g., methanol or ethanol).

Analytical Characterization

Thorough characterization is essential to confirm the identity and purity of the synthesized **4'-aminooctanophenone**. The following are predicted spectroscopic data based on the compound's structure and comparison with the known data for 4'-aminoacetophenone.^{[5][6]}

Nuclear Magnetic Resonance (NMR) Spectroscopy

Predicted ¹H NMR Data (in CDCl₃, 400 MHz):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~7.85	d	2H	Ar-H ortho to C=O
~6.65	d	2H	Ar-H ortho to NH ₂
~4.00	br s	2H	-NH ₂
~2.85	t	2H	-CH ₂ -C=O
~1.70	quint	2H	-CH ₂ -CH ₂ -C=O
~1.30	m	8H	-(CH ₂) ₄ -
~0.90	t	3H	-CH ₃

Predicted ¹³C NMR Data (in CDCl₃, 100 MHz):

Chemical Shift (δ , ppm)	Assignment
~198.0	C=O
~151.0	C-NH ₂
~130.5	Ar-C ortho to C=O
~128.0	C-C=O
~113.5	Ar-C ortho to NH ₂
~38.0	-CH ₂ -C=O
~31.5	Alkyl Chain
~29.0	Alkyl Chain
~24.5	Alkyl Chain
~22.5	Alkyl Chain
~14.0	-CH ₃

Infrared (IR) Spectroscopy

Predicted Characteristic IR Absorption Bands:

Wavenumber (cm ⁻¹)	Intensity	Assignment
3450-3300	Medium	N-H stretching (asymmetric and symmetric)
3050-3000	Medium-Weak	Aromatic C-H stretching
2950-2850	Strong	Aliphatic C-H stretching
~1660	Strong	C=O stretching (aryl ketone)
~1600	Medium	Aromatic C=C stretching
~1520	Medium	N-H bending
~840	Strong	para-disubstituted C-H out-of-plane bending

Mass Spectrometry (MS)

Predicted Mass Spectrum (Electron Ionization):

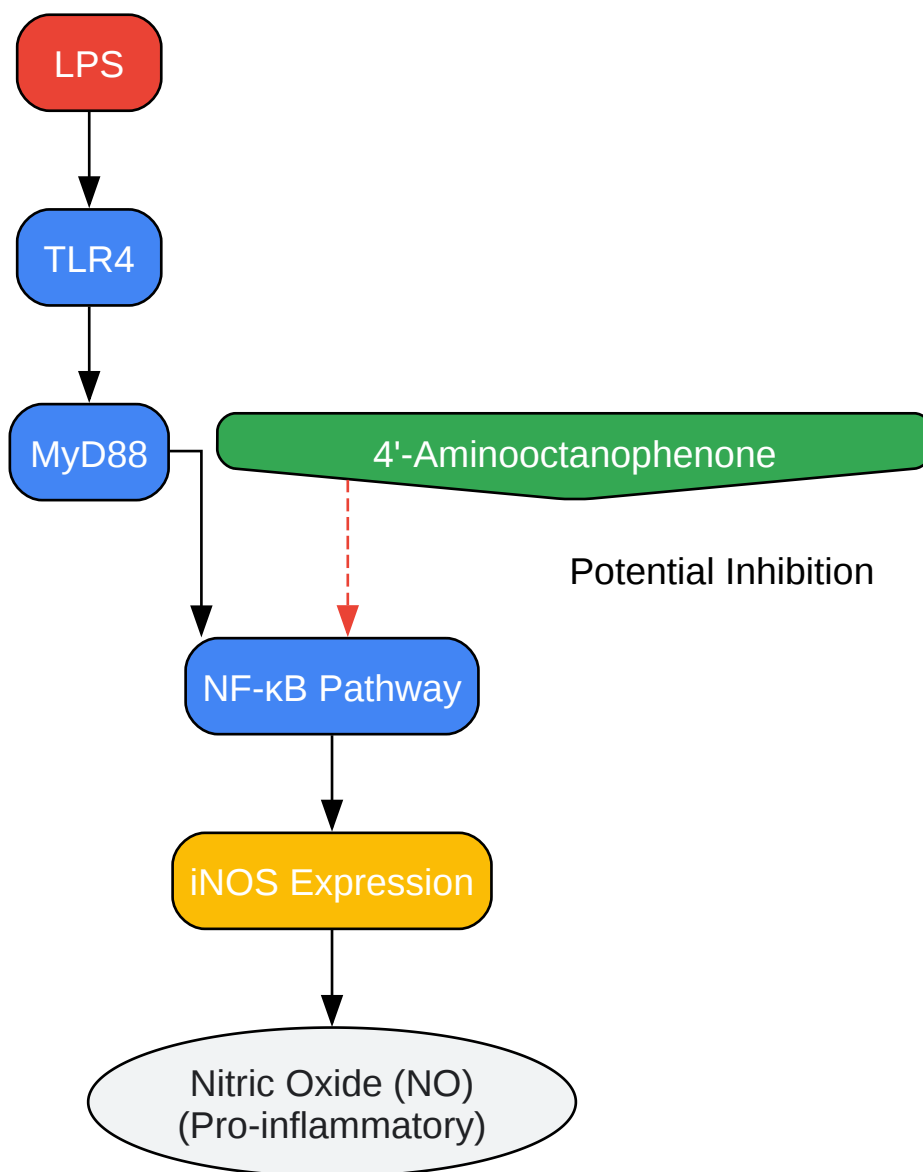
- Molecular Ion (M⁺): m/z = 219
- Major Fragments:
 - m/z = 120 (cleavage of the acyl chain, [H₂N-C₆H₄-CO]⁺)
 - m/z = 92 (cleavage of the carbonyl group, [H₂N-C₆H₄]⁺)
 - Fragments corresponding to the loss of alkyl groups from the octanoyl chain.

Potential Biological Applications and In Vitro Evaluation

Derivatives of aminophenones and related structures have shown a range of biological activities, including anti-inflammatory and cytotoxic effects.^{[7][8]} The long alkyl chain of **4'**-

aminooctanophenone may enhance its interaction with lipophilic binding sites in biological targets.

Potential Signaling Pathway Involvement



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Figure 3: Potential anti-inflammatory mechanism via inhibition of the NF-κB pathway.

Representative Protocol: In Vitro Anti-inflammatory Assay (Nitric Oxide Inhibition)

- **Cell Culture:** Culture RAW 264.7 murine macrophages in DMEM supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37 °C in a humidified 5% CO₂ atmosphere.
- **Cell Seeding:** Seed the cells in a 96-well plate at a density of 5 x 10⁴ cells/well and allow them to adhere overnight.
- **Treatment:** Pre-treat the cells with various concentrations of **4'-aminooctanophenone** (e.g., 1, 5, 10, 25, 50 µM) for 1 hour. Include a vehicle control (e.g., DMSO) and a positive control (e.g., a known iNOS inhibitor).
- **Stimulation:** Stimulate the cells with lipopolysaccharide (LPS) (e.g., 1 µg/mL) for 24 hours to induce nitric oxide (NO) production.
- **Nitrite Measurement (Griess Assay):**
 - Collect 50 µL of the cell culture supernatant from each well.
 - Add 50 µL of Griess Reagent A (e.g., 1% sulfanilamide in 5% phosphoric acid) and incubate for 10 minutes at room temperature.
 - Add 50 µL of Griess Reagent B (e.g., 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride) and incubate for another 10 minutes.
 - Measure the absorbance at 540 nm using a microplate reader.
 - Calculate the nitrite concentration using a sodium nitrite standard curve.
- **Data Analysis:** Determine the percentage of NO inhibition for each concentration of the test compound compared to the LPS-stimulated control.

Representative Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

- **Cell Seeding:** Seed a relevant cancer cell line (e.g., HeLa, MCF-7) in a 96-well plate at an appropriate density and allow for overnight adherence.

- Treatment: Treat the cells with a range of concentrations of **4'-aminooctanophenone** for 24, 48, or 72 hours.
- MTT Addition: Add 20 μL of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37 $^{\circ}\text{C}$.
- Formazan Solubilization: Remove the medium and add 150 μL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control cells and determine the IC_{50} value.

Conclusion

4'-Aminooctanophenone presents an intriguing molecular scaffold for further investigation in medicinal chemistry and materials science. This guide has provided a comprehensive overview of its structure, predicted properties, and representative protocols for its synthesis, characterization, and biological evaluation. While direct experimental data for this compound is limited, the information presented here, based on sound chemical principles and data from analogous compounds, offers a solid foundation for researchers to initiate their own studies. Further experimental work is necessary to validate the predicted data and to fully explore the therapeutic and material potentials of this compound.

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- To cite this document: BenchChem. [4'-Aminooctanophenone molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1215662/docs#4-aminooctanophenone-molecular-structure\]](https://www.benchchem.com/product/b1215662/docs#4-aminooctanophenone-molecular-structure)

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